

Mass Spectrometry Fragmentation Patterns of N-Nitroso-bis(2-chloroethyl)amine

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Compound of Interest

Compound Name: Nitrosobis(2-chloroethyl)amine

CAS No.: 67856-68-2

Cat. No.: B3055920

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A Comparative Technical Guide for Analytical Development

Executive Summary & Chemical Context

N-Nitroso-bis(2-chloroethyl)amine (CAS: 67856-68-2), often abbreviated as BCNU-Nitrosamine or related to the nitrogen mustard class, represents a high-potency mutagenic impurity.^[1]

Unlike simple dialkyl nitrosamines (e.g., NDMA), this compound possesses two chlorine atoms, introducing distinct isotopic signatures and fragmentation pathways that are critical for selectivity in complex matrices.

Core Challenge: The molecule is thermally labile.^[1] While Gas Chromatography (GC-MS) is traditional for volatile nitrosamines, it poses a risk of in-source degradation (denitrosation), potentially leading to false negatives or under-quantitation. LC-MS/MS with APCI or ESI is the superior alternative for trace-level quantification.^[1]

Mechanistic Fragmentation Analysis

To develop a robust Multiple Reaction Monitoring (MRM) method, one must understand the gas-phase chemistry of the ion.[1]

Precursor Ion & Isotopic Pattern[1]

- Molecular Formula:

[2][3][4][5][6][7]

- Monoisotopic Mass: ~170.0 Da[2][3]

- Protonated Precursor

:m/z 171

- Isotopic Signature: Due to two Chlorine atoms (

and

), the spectrum exhibits a characteristic 9:6:1 intensity ratio for the

,

, and

peaks (m/z 171, 173, 175).

- Analyst Note: Monitoring the m/z 173 transition can serve as a secondary confirmation ion to rule out non-halogenated interferences.[1]

Primary Fragmentation Pathway (Collision Induced Dissociation)

The fragmentation follows the "Nitrosamine Rule," primarily driven by the cleavage of the N-N bond.[1]

- Loss of Nitric Oxide (NO, 30 Da): The most abundant and diagnostic transition. The protonated molecular ion ejects the nitroso group as a neutral radical or molecule, leaving the amine cation.[1]

- Transition:

[1]
- Significance: The product ion (m/z 141) corresponds to the protonated Bis(2-chloroethyl)amine, a known nitrogen mustard.
- Secondary Fragmentation (Amine Backbone): The resulting m/z 141 ion further fragments via cleavage of the chloroethyl chains.[1]
 - Loss of HCl (36 Da) or

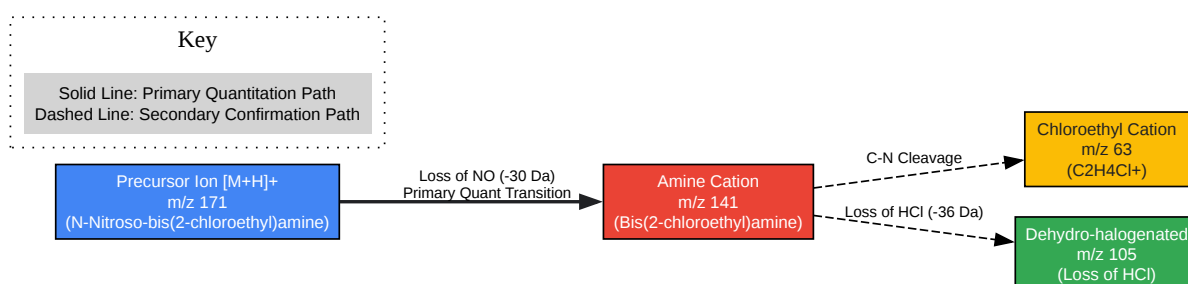
: Common in chlorinated aliphatics.
 - Formation of Aziridinium Ion: Cyclization of the chloroethyl group often yields a stable aziridinium species (m/z ~105 or 63).
 - Transition:

(Chloroethyl fragment

).

Fragmentation Pathway Diagram

The following diagram illustrates the stepwise degradation of the molecule under collision energy.



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Caption: Proposed fragmentation pathway for N-Nitroso-bis(2-chloroethyl)amine showing the critical loss of the nitroso group followed by backbone degradation.

Comparative Performance: LC-MS/MS vs. Alternatives[1]

The following table contrasts the detection of N-Nitroso-bis(2-chloroethyl)amine against its non-nitrosated precursor and standard nitrosamines.

Feature	N-Nitroso-bis(2-chloroethyl)amine	Bis(2-chloroethyl)amine (Alternative/Precursor)	NDMA (Standard Nitrosamine)
CAS Number	67856-68-2	538-07-8	62-75-9
Precursor Ion	171.0	142.0	75.1
Primary Fragment	141.0 (Loss of NO)	63.0 (Chloroethyl)	43.1 (Loss of NO/CH4)
Ionization Preference	APCI / ESI (+)	ESI (+)	APCI (+)
Isotopic Pattern	Distinct Cl2 pattern (9:6:1)	Distinct Cl2 pattern	None (Single peak)
Thermal Stability	Low (Risk of artifact formation in GC)	Moderate	High (GC-amenable)
Regulatory Limit	High Potency (Category 1)	Genotoxic Impurity	High Potency

Critical Comparison Insight

- Vs. The Amine Precursor: The most common analytical error is confusing the in-source fragmentation of the Nitroso compound with the native Amine impurity.[1] If the Nitroso compound loses NO inside the ion source (due to excessive heat or voltage), it will appear

as m/z 141/142, leading to false identification of Bis(2-chloroethyl)amine. Soft ionization (APCI) is crucial to preserve the m/z 171 parent.

Validated Experimental Protocol (LC-MS/MS)

This protocol is designed for high sensitivity (LOD < 1 ng/mL) and specificity.

Sample Preparation[1][8][9]

- Solvent: Methanol (avoid water in initial extraction to prevent hydrolysis of the chloro-groups).[1]
- Filtration: 0.22 µm PTFE (avoid Nylon which can absorb nitrosamines).
- Internal Standard: Use NDMA-d6 or, ideally, an isotopically labeled analog of the specific analyte if available (e.g., N-Nitroso-bis(2-chloroethyl)amine-d8).[1]

LC-MS/MS Conditions[1][8]

- Instrument: Triple Quadrupole MS (e.g., Sciex 6500+ or Waters Xevo TQ-XS).
- Ion Source: APCI (Atmospheric Pressure Chemical Ionization)[8][9][10]
 - Reasoning: APCI is preferred over ESI for many nitrosamines to reduce matrix suppression and provide "softer" ionization for thermally labile N-NO bonds.[1]
- Column: C18 Reverse Phase (e.g., Waters HSS T3), 2.1 x 100 mm, 1.8 µm.
- Mobile Phase:
 - A: 0.1% Formic Acid in Water.[1]
 - B: 0.1% Formic Acid in Methanol.[1][11]
- Gradient: 5% B to 95% B over 10 minutes.

MRM Transition Table

Analyte	Precursor (m/z)	Product (m/z)	Collision Energy (V)	Role
N-Nitroso-bis(2-chloroethyl)amine	171.0	141.0	15 - 20	Quantifier
171.0	63.0	35 - 40	Qualifier 1	
173.0	143.0	15 - 20	Qualifier 2 (Isotope)	

References

- US Pharmacopeia (USP). (2023).[1] General Chapter <1469> Nitrosamine Impurities. United States Pharmacopeial Convention.[1] [Link](#)
- European Medicines Agency (EMA). (2023).[1][12] Nitrosamine impurities in human medicinal products. EMA/409815/2020.[1] [Link](#)
- Waters Corporation. (2020).[1] Suggested approaches for minimizing background chemical noise in low mass MRM Transitions for trace level quantification of N-Nitrosamines. [Link](#)
- BenchChem. (2025).[1][13] A Comparative Guide to the Analysis of Bis(2-Chloroethyl)amine. [Link](#)
- PubChem. (2025).[1][7] N-Nitrosobis(2-chloroethyl)amine Compound Summary. National Library of Medicine.[1] [Link](#)

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Sources

- 1. img.antpedia.com [img.antpedia.com]

- [2. synchemia.com \[synchemia.com\]](#)
- [3. kmpharma.in \[kmpharma.in\]](#)
- [4. synchemia.com \[synchemia.com\]](#)
- [5. N-bis\(2-chloroethyl\)nitrous amide | Manasa Life Sciences \[manasalifesciences.com\]](#)
- [6. N-bis\(2-chloroethyl\)nitrous amide | Manasa Life Sciences \[manasalifesciences.com\]](#)
- [7. N-Nitrosobis\(2-chloroethyl\)amine | C4H8Cl2N2O | CID 45205 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [8. waters.com \[waters.com\]](#)
- [9. Comparison of EI-GC-MS/MS, APCI-LC-MS/MS, and ESI-LC-MS/MS for the Simultaneous Analysis of Nine Nitrosamines Eluted from Synthetic Resins into Artificial Saliva and Health Risk Assessment \[mdpi.com\]](#)
- [10. waters.com \[waters.com\]](#)
- [11. fda.gov \[fda.gov\]](#)
- [12. researchgate.net \[researchgate.net\]](#)
- [13. benchchem.com \[benchchem.com\]](#)
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